

WH-4-023: Known Physicochemical Properties

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: WH-4-023

Cat. No.: S548126

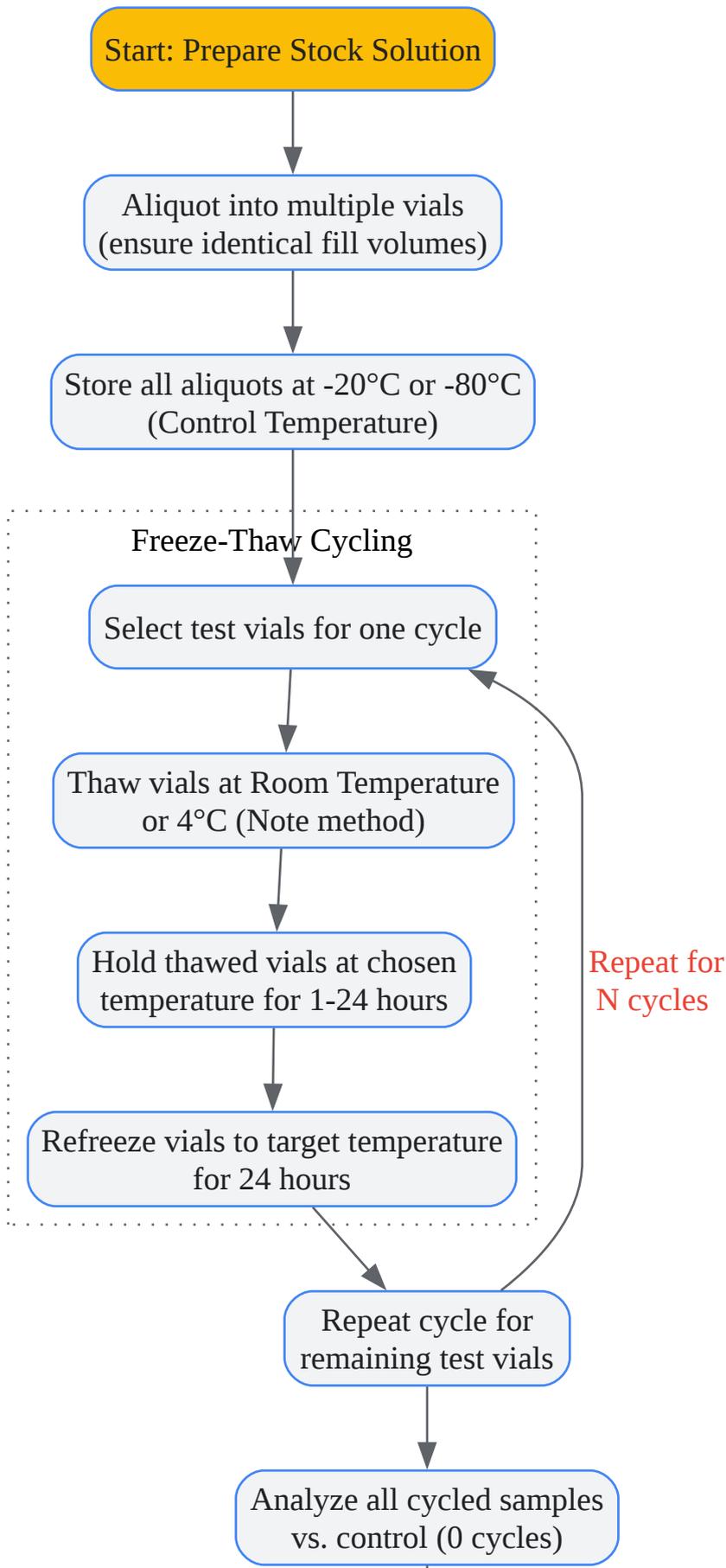
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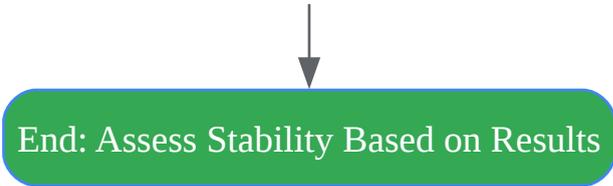
The table below summarizes key information about **WH-4-023** from supplier datasheets, which is a starting point for stability considerations [1] [2] [3].

Property	Details
Molecular Weight	568.67 g/mol [1] [2] [4]
CAS Number	837422-57-8 [2] [3] [5]
Chemical Formula	C ₃₂ H ₃₆ N ₆ O ₄ [2] [5] [4]
Purity	≥ 98% to 99.93% (supplier and batch-dependent) [1] [3] [4]
Solubility	DMSO: ~5-56 mg/mL (10-100 mM). Ethanol: ~6 mg/mL. Water: <1 mg/mL (insoluble or slightly soluble) [2] [3] [5].
Storage Recommendation (Powder)	-20°C for 2-3 years [2] [5] [4].
Storage Recommendation (Solution)	-80°C for 6 months to 2 years; -20°C for 1 month [2] [5]. Solution stability is highly dependent on concentration, solvent, and storage conditions.

How to Determine Freeze-Thaw Stability: A General Protocol

Since compound-specific data is unavailable, you can establish stability for your specific stock solution through a controlled study. Here is a standard protocol adapted from biopharmaceutical and analytical chemistry practices [6] [7].





End: Assess Stability Based on Results

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Objective

To evaluate the impact of repeated freezing and thawing on the stability of a **WH-4-023** stock solution.

Materials & Equipment

- **WH-4-023** powder [1] [2]
- Appropriate solvent (e.g., high-grade DMSO) [2] [3]
- Suitable vials (e.g., cryotubes)
- Analytical method for quantification (e.g., HPLC with a UV-Vis detector)

Procedure

- **Stock Solution Preparation:** Prepare a stock solution of **WH-4-023** in DMSO at a standard concentration (e.g., 10 mM). Gently mix to ensure complete dissolution [2] [3].
- **Aliquoting:** Aliquot the solution into multiple vials. Using several small, single-use aliquots is the best practice to avoid repeated freeze-thaw cycles altogether.
- **Freeze-Thaw Cycling:**
 - **Control Sample:** Keep one aliquot as a control (0 cycles).
 - **Test Samples:** Subject the other aliquots to a predetermined number of freeze-thaw cycles (e.g., 1, 3, 5, and 10 cycles). The exact number should reflect potential real-world handling [7].
 - **Cycle Parameters:** For each cycle:
 - **Freezing:** Place vials at the desired storage temperature (e.g., -20°C or -80°C) for **24 hours**.
 - **Thawing:** Thaw the vials completely at **room temperature** or in a **refrigerator (4°C)**. Record the method used, as the thawing rate can impact stability [6] [7].
- **Analysis:** After the final cycle, analyze all samples (cycled and control) simultaneously.
 - **Physical Changes:** Visually inspect for precipitation, cloudiness, or color change [7].
 - **Chemical Stability:** Use a stability-indicating analytical method (like HPLC) to compare the **percentage of intact WH-4-023** and the formation of any degradation products [7].

Frequently Asked Questions

- **What are the common degradation mechanisms during freeze-thaw?** The main issues are **cryoconcentration** (where solutes become concentrated as water freezes, potentially leading to precipitation or pH shifts) and exposure to **ice-liquid interfaces**, which can cause protein or compound denaturation. Physical stress from ice crystal formation can also damage the product matrix [8] [6].
- **How can I improve the freeze-thaw stability of my solution?**
 - **Aliquot:** The single most effective strategy is to aliquot your stock solution into small, single-use vials to minimize the number of freeze-thaw cycles.
 - **Control Freezing/Thawing Rates:** Rapid freezing and thawing are generally preferred to minimize cryoconcentration and ice crystal growth [6].
 - **Consider Excipients:** For aqueous buffers, adding cryoprotectants like sucrose or surfactants (e.g., polysorbate 80) can help stabilize compounds against interfacial and cold-concentration stresses [6]. This is more common for biologics but may be applicable.
- **My WH-4-023 solution precipitated after thawing. What should I do?** First, gently warm the vial and sonicate it to try to redissolve the compound. Before using it in an experiment, analyze it (e.g., by HPLC) to confirm its integrity and concentration. If precipitation persists or potency is lost, the solution should be discarded, and a fresh aliquot should be used.

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To cite this document: Smolecule. [WH-4-023: Known Physicochemical Properties]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548126#wh-4-023-freeze-thaw-stability]

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